

physicochemical properties of (R)-Methyl 3-hydroxybutanoate

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Compound of Interest

Compound Name: (R)-Methyl 3-hydroxybutanoate

Cat. No.: B147060

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An In-depth Technical Guide to the Physicochemical Properties of (R)-Methyl 3-hydroxybutanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **(R)-Methyl 3-hydroxybutanoate**. The information is curated for researchers, scientists, and professionals in drug development who utilize this chiral building block in their work.

Core Physicochemical Data

(R)-Methyl 3-hydroxybutanoate is a colorless to light yellow liquid.^[1] Key quantitative physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₃ [2][3]
Molecular Weight	118.13 g/mol [2][3]
Appearance	Colorless clear liquid[3]
Density	1.055 g/mL at 20 °C[4][5]
Boiling Point	158.00 to 160.00 °C at 760.00 mmHg[2]
	56-58 °C at 11 mmHg[4][5]
	75 °C at 15 mmHg[3]
Refractive Index	n _{20/D} 1.421[4][5]
Optical Rotation	[α] _{20/D} -19.5°, neat[4][5]
	[α] _{20/D} = -21 to -24 ° (neat)[3]
Solubility	Practically insoluble or insoluble in water.[1][2]
	Soluble in organic solvents such as ethanol and ether.[1][2]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **(R)-Methyl 3-hydroxybutanoate** are outlined below. These are generalized standard procedures.

Determination of Boiling Point (Micro Reflux Method)

This method is suitable for small sample volumes.[2]

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Heating block or oil bath
- Hot plate with magnetic stirring capabilities

- Small magnetic stirring bar
- Thermometer
- Clamping apparatus

Procedure:

- Approximately 0.5 mL of **(R)-Methyl 3-hydroxybutanoate** is placed into the test tube along with a small magnetic stirring bar.
- The test tube is securely clamped within the heating block on the hot plate stirrer.
- The thermometer is positioned so that the bulb is approximately 1 cm above the surface of the liquid.
- The stirrer is activated to ensure gentle and even heating.
- The sample is heated until it begins to boil and a ring of refluxing vapor is observed condensing on the walls of the test tube.
- The thermometer is adjusted so that the bulb is at the level of this reflux ring.
- The temperature at which the reading on the thermometer stabilizes is recorded as the boiling point.^[2]

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.^{[6][7][8]}

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance

Procedure:

- The mass of a clean, dry graduated cylinder is measured and recorded.

- A specific volume of **(R)-Methyl 3-hydroxybutanoate** is carefully added to the graduated cylinder. The volume is recorded.
- The mass of the graduated cylinder containing the liquid is then measured and recorded.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the filled cylinder.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^[9] For improved accuracy, the procedure can be repeated multiple times and the average density calculated.^[8]

Determination of Refractive Index

A refractometer is used to measure the refractive index of a liquid, which is a measure of how much the path of light is bent, or refracted, when it enters the liquid.^[10]

Apparatus:

- Abbe refractometer or a digital refractometer
- Dropper or pipette
- Calibration standard (e.g., distilled water)

Procedure:

- The refractometer is calibrated according to the manufacturer's instructions, typically using a standard with a known refractive index, such as distilled water.
- A few drops of **(R)-Methyl 3-hydroxybutanoate** are placed on the prism of the refractometer.
- The prism is closed, and the instrument is allowed to equilibrate to the measurement temperature (typically 20°C).
- The light source is activated, and the user looks through the eyepiece (for an Abbe refractometer) or reads the digital display.

- The boundary line between the light and dark fields is brought into sharp focus and aligned with the crosshairs.
- The refractive index is read from the instrument's scale.[\[11\]](#)[\[12\]](#)

Determination of Purity by Gas Chromatography (GC)

Gas chromatography is a common technique to assess the purity of volatile compounds like **(R)-Methyl 3-hydroxybutanoate**.

Apparatus:

- Gas chromatograph equipped with a Flame Ionization Detector (FID)
- Appropriate capillary column
- Syringe for sample injection
- Vials for sample preparation
- High-purity carrier gas (e.g., nitrogen, helium)
- Solvent for sample dilution (if necessary)

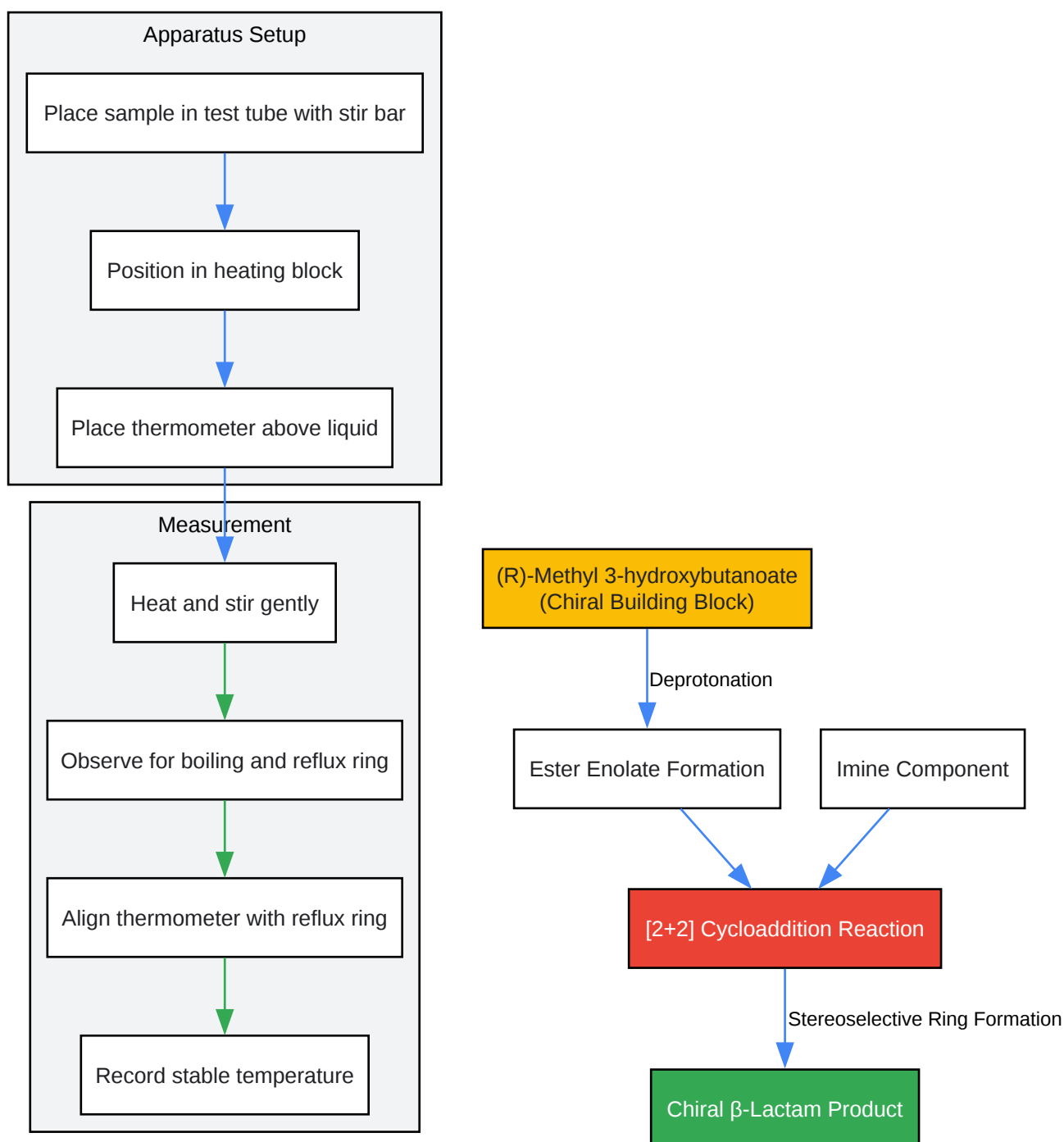
General Procedure:

- A sample of **(R)-Methyl 3-hydroxybutanoate** is prepared, either neat or diluted in a suitable solvent.
- The gas chromatograph is set up with an appropriate temperature program for the oven, injector, and detector. The carrier gas flow rate is also set.
- A small, precise volume of the sample (e.g., 0.5 μL) is injected into the chromatograph.[\[13\]](#)
- The components of the sample are separated as they travel through the column.
- The detector records the elution of each component, generating a chromatogram.

- The purity is determined by calculating the area percentage of the peak corresponding to **(R)-Methyl 3-hydroxybutanoate** relative to the total area of all peaks in the chromatogram.

Logical Workflows and Relationships

The following diagrams illustrate logical workflows relevant to the handling and application of **(R)-Methyl 3-hydroxybutanoate**.



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